

# Application Note and Protocol: Gravimetric Determination of Copper by Iodate Precipitation

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Copper iodate

Cat. No.: B078350

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This document provides a detailed protocol for the gravimetric determination of copper(II) ions in aqueous solutions through precipitation as copper(II) iodate,  $\text{Cu}(\text{IO}_3)_2$ . Gravimetric analysis is a highly accurate and precise method for quantitative analysis. This application note outlines the necessary reagents, equipment, and a step-by-step procedure for the precipitation, isolation, and weighing of **copper iodate**. Additionally, it includes quantitative data on the solubility of **copper iodate** and a visual representation of the experimental workflow.

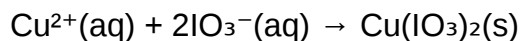
## Introduction

Gravimetric analysis is a fundamental quantitative analytical technique that relies on the measurement of mass. The analyte of interest is selectively converted into a solid of known composition, which can be separated from the sample matrix and weighed. The mass of this solid is then used to calculate the concentration or amount of the analyte in the original sample.

[\[1\]](#)[\[2\]](#)

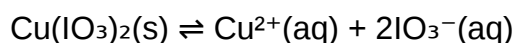
The precipitation of copper(II) ions as copper(II) iodate is a reliable method for the gravimetric determination of copper. The reaction involves the addition of a soluble iodate salt, typically potassium iodate ( $\text{KIO}_3$ ), to a solution containing  $\text{Cu}^{2+}$  ions. This results in the formation of a sparingly soluble copper(II) iodate precipitate. The low solubility of copper(II) iodate in water

makes it suitable for quantitative analysis.[3] The chemical equation for the precipitation reaction is:



## Data Presentation

The accuracy of gravimetric analysis is highly dependent on the low solubility of the precipitate. The solubility product constant (Ksp) is a measure of the solubility of a sparingly soluble salt. For copper(II) iodate, the dissolution equilibrium and the Ksp expression are as follows:



$$K_{\text{sp}} = [\text{Cu}^{2+}][\text{IO}_3^{-}]^2$$

A lower Ksp value indicates lower solubility and, therefore, more complete precipitation of the analyte.

Temperature (°C)	Molar Solubility of $\text{Cu}(\text{IO}_3)_2$ (mol/L)	Solubility Product Constant (Ksp)	Reference
25	$2.7 \times 10^{-3}$	$7.9 \times 10^{-8}$	[3]
25	-	$7.8125 \times 10^{-6}$	[4]
Not Specified	$2.7 \times 10^{-3}$	$6.6 \times 10^{-11}$	[5]

Note: Discrepancies in Ksp values can arise from different experimental methods and conditions.

## Experimental Protocol

This protocol details the steps for the gravimetric determination of copper as copper(II) iodate.

## Reagents and Materials

- **Sample Solution:** An accurately measured volume of the solution containing an unknown concentration of copper(II) ions.

- Precipitating Agent: 0.1 M Potassium Iodate ( $\text{KIO}_3$ ) solution.
- Washing Solution: A dilute solution of potassium iodate, or cold deionized water.
- Nitric Acid ( $\text{HNO}_3$ ): Dilute solution (e.g., 1 M) for pH adjustment.
- Ammonia ( $\text{NH}_3$ ): Dilute solution (e.g., 1 M) for pH adjustment.
- Deionized water.
- Ashless filter paper (e.g., Whatman No. 42).
- Gooch crucible (optional).

## Equipment

- Analytical balance (accurate to 0.1 mg).
- Beakers (250 mL or 400 mL).
- Graduated cylinders.
- Pipettes.
- Glass stirring rods.
- Heating plate or Bunsen burner.
- Drying oven (110-120 °C).
- Muffle furnace (optional, for ignition).
- Desiccator.
- Filtration apparatus (funnel, filter stand).
- pH meter or pH indicator paper.

## Procedure

### 3.1. Sample Preparation:

- Accurately pipette a known volume of the copper(II) sample solution into a clean beaker.
- Dilute the sample with deionized water to a suitable volume (e.g., 100-150 mL).
- Acidify the solution slightly with a few drops of dilute nitric acid. The optimal pH for the precipitation of many metal hydroxides is in the neutral to alkaline range; however, for iodate precipitation, a slightly acidic medium can help prevent the co-precipitation of copper(II) hydroxide. While specific optimal pH for **copper iodate** is not widely reported, avoiding alkaline conditions is crucial.

### 3.2. Precipitation:

- Heat the sample solution to about 70-80 °C. This encourages the formation of larger, more easily filterable crystals of the precipitate.
- Slowly, and with constant stirring, add a slight excess of the 0.1 M potassium iodate solution to the heated sample solution. The slow addition and stirring also promote the growth of larger particles.
- Continue stirring for a few minutes to ensure complete precipitation.
- Allow the beaker to stand, and test for complete precipitation by adding a drop of the  $\text{KIO}_3$  solution to the clear supernatant. If no further precipitate forms, the precipitation is complete.
- Allow the precipitate to digest by keeping the solution warm (e.g., on a steam bath) for about an hour. Digestion allows smaller particles to dissolve and reprecipitate on larger ones, resulting in a more easily filterable solid.

### 3.3. Filtration and Washing:

- Decant the clear supernatant liquid through a pre-weighed ashless filter paper or a Gooch crucible.<sup>[6][7]</sup>
- Wash the precipitate in the beaker with a small amount of the washing solution (dilute  $\text{KIO}_3$  or cold water) by decantation. Repeat this washing step two to three times.<sup>[6][7]</sup> Washing

with a dilute electrolyte solution helps prevent peptization, where the precipitate particles revert to a colloidal state and pass through the filter.[8]

- Quantitatively transfer the precipitate to the filter paper using a stream of the washing solution from a wash bottle. Use a rubber policeman to remove any precipitate adhering to the beaker walls.
- Continue washing the precipitate on the filter paper with small portions of the washing solution until the filtrate is free of interfering ions. To test for the absence of excess precipitating agent, a few drops of a suitable reagent can be added to the last few drops of the filtrate.

### 3.4. Drying and Weighing:

- Carefully remove the filter paper containing the precipitate from the funnel and fold it.
- Place the folded filter paper in a pre-weighed crucible.
- Dry the crucible and its contents in a drying oven at 110-120 °C for at least one hour.[8][9]
- If ignition is required to convert the precipitate to a more stable form, the crucible can be heated in a muffle furnace. However, copper(II) iodate decomposes upon strong heating, so drying at a lower temperature is generally preferred to weigh it as  $\text{Cu}(\text{IO}_3)_2$ . [3] The thermal decomposition of **copper iodate** can be complex and may not yield a single, stable oxide at a specific temperature, making direct weighing of the dried iodate more reliable.
- After drying, cool the crucible in a desiccator to room temperature to prevent the absorption of atmospheric moisture.
- Weigh the crucible and its contents accurately on an analytical balance.
- Repeat the drying, cooling, and weighing steps until a constant mass is obtained (i.e., until two consecutive weighings agree within 0.2-0.3 mg).

## Calculation

The mass of copper in the original sample can be calculated using the following formula:

Mass of Cu = Mass of  $\text{Cu}(\text{IO}_3)_2$  precipitate  $\times$  Gravimetric Factor

Where the Gravimetric Factor is the ratio of the molar mass of the analyte (Cu) to the molar mass of the precipitate ( $\text{Cu}(\text{IO}_3)_2$ ):

Gravimetric Factor = (Molar Mass of Cu) / (Molar Mass of  $\text{Cu}(\text{IO}_3)_2$ )

Molar Mass of Cu = 63.55 g/mol Molar Mass of  $\text{Cu}(\text{IO}_3)_2$  = 413.35 g/mol [3]

Gravimetric Factor =  $63.55 / 413.35 \approx 0.1537$

The percentage of copper in the original sample can then be calculated as:

% Cu = (Mass of Cu / Mass of original sample)  $\times$  100

## Experimental Workflow Diagram

Caption: Experimental workflow for the gravimetric determination of copper.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. quora.com [quora.com]
- 3. Copper iodate (13454-89-2) for sale [vulcanchem.com]
- 4. To determine the solubility product of copper(II) iodate,  $\text{Cu}(\text{IO}_3)_2$  [askfilo.com]
- 5. wyzant.com [wyzant.com]
- 6. Washing, Drying, and Ignition of the Precipitate [unacademy.com]
- 7. Quantitative Chemistry Gravimetric Analysis: PRECIPITATE - 911Metallurgist [911metallurgist.com]
- 8. chem.libretexts.org [chem.libretexts.org]

- 9. [chem.libretexts.org](https://chem.libretexts.org) [[chem.libretexts.org](https://chem.libretexts.org)]
- To cite this document: BenchChem. [Application Note and Protocol: Gravimetric Determination of Copper by Iodate Precipitation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b078350#protocol-for-copper-iodate-precipitation-in-gravimetric-analysis>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)